

Thermal Stability & Properties Comparison of Slip Additives

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

Cat. No.: S1516762

[Get Quote](#)

Additive Name	Amide Type	Thermal Stability	Migration Speed	Low COF Achievable	Key Characteristics & Applications
Oleyl Palmitamide (OP)	Secondary	+++ (Very Good)	+ (Slow)	+ (Medium)	Ideal for high-temperature processing and multilayer films [1] [2]
Stearyl Erucamide (SE)	Secondary	+++ (Very Good)	+ (Slow)	+ (Medium)	Similar stable profile for multilayer films [1] [2]
Ethylene Bis-Oleamide (EBO)	Bisamide	+++ (Very Good)	+ (Slow)	+ (Medium)	Also provides an antiblock effect in polar polyolefin copolymers [1] [2]
Erucamide (E)	Primary	++ (Medium)	++ (Medium)	+++ (Very Good)	Fast, efficient slip; common for general purpose use [1] [2]
Oleamide (O)	Primary	+ (Poor)	+++ (Fast)	++ (Good)	Fastest migration; lower thermal stability [1] [2]

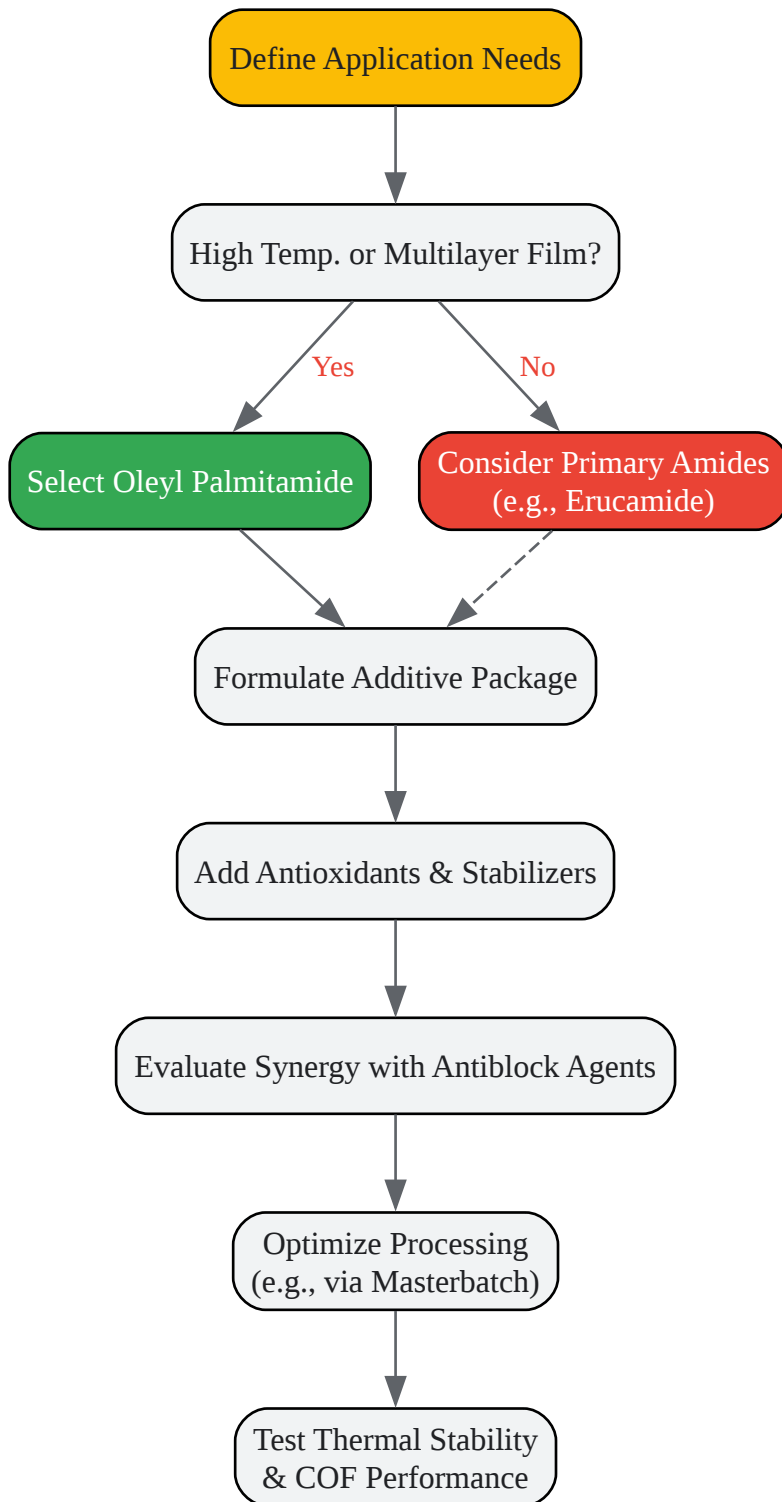
Table adapted from comparative data on slip additives [1] [2]. COF: Coefficient of Friction.

Key Factors for Thermal Stability Improvement

The search results highlight that thermal stability is intrinsically linked to the chemical structure of the amide. Here are the core principles and methodologies for ensuring optimal performance:

- **Leverage Innate Stability of Secondary Amides:** **Oleyl palmitamide is a secondary amide**, which is a key reason for its high thermal stability. Its long, saturated aliphatic chain (from palmitic acid) contributes to lower volatility and higher resistance to thermal degradation at processing temperatures compared to primary amides like oleamide or erucamide [1] [2]. Simply selecting **oleyl palmitamide** is a primary strategy for high-temperature applications.
- **Optimize the Additive Package:** Slip additives are rarely used alone. The interaction with other additives in the formulation is critical.
 - **Antioxidants:** Combining **oleyl palmitamide** with **phenolic antioxidants** and **phosphite stabilizers** is a common practice to protect the polymer and the additive from thermo-oxidative degradation during processing [3].
 - **Antiblocks:** Inorganic antiblocks like silica can have a synergistic effect, sometimes allowing for a lower slip additive concentration to achieve the target COF [2]. However, high levels of some fillers might absorb the slip agent, reducing its efficacy [2].
- **Refine Processing Parameters:** While not explicitly detailed in the search results, general polymer processing principles apply.
 - **Control Temperature Profile:** Minimize exposure to excessively high temperatures during compounding and molding to prevent breakdown.
 - **Ensure Homogeneous Dispersion:** Using a **masterbatch** can help ensure the slip additive is evenly distributed in the polymer matrix, preventing localized degradation and promoting consistent performance [3].

The following diagram illustrates the workflow for selecting and testing **oleyl palmitamide** based on thermal stability requirements:



[Click to download full resolution via product page](#)

Troubleshooting Common Issues

- Problem: Inconsistent or Poor Slip Performance After Processing
 - **Cause & Solution:** This can be due to **competition with other surface-active additives** (e.g., antistats or antifogging agents) that also bloom to the surface, leaving less space for the slip agent [2]. Review the full additive package and concentrations. The slower migration speed of **oleyl palmitamide** also means sufficient time must be allowed for it to bloom to the surface after processing [1] [2].
- Problem: Plate-Out on Processing Equipment
 - **Cause & Solution:** Using **too high a concentration** of slip additive can cause it to plate out on molds and rolls [2]. Reduce the concentration to the optimal level and ensure homogeneous dispersion.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Oleamide - an overview | ScienceDirect Topics [sciencedirect.com]
2. Slip Additive - an overview | ScienceDirect Topics [sciencedirect.com]
3. Reduction of friction effect between poly(ethylene ... [patents.google.com]

To cite this document: Smolecule. [Thermal Stability & Properties Comparison of Slip Additives]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1516762#oleyl-palmitamide-thermal-stability-improvement>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com